

Protocol for Evaluating the Impact of Acynonapyr on Beneficial Insects

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Compound of Interest

Compound Name: *Acynonapyr*

Cat. No.: *B1384038*

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Application Note

Introduction

Acynonapyr is a novel acaricide with a unique mode of action, targeting the calcium-activated potassium (KCa₂) channels in spider mites.[1] This specificity results in high efficacy against target pests while exhibiting minimal impact on non-target organisms, including beneficial insects.[1][2] These characteristics make **Acynonapyr** a promising candidate for inclusion in Integrated Pest Management (IPM) programs. This document provides a comprehensive, tiered protocol for evaluating the potential lethal and sublethal effects of **Acynonapyr** on a representative group of beneficial insects. The protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the International Organisation for Biological and Integrated Control (IOBC)/West Palearctic Regional Section (WPRS).

Target Audience

This document is intended for researchers, scientists, and professionals in the fields of ecotoxicology, entomology, and pesticide development who are involved in the environmental risk assessment of agrochemicals.

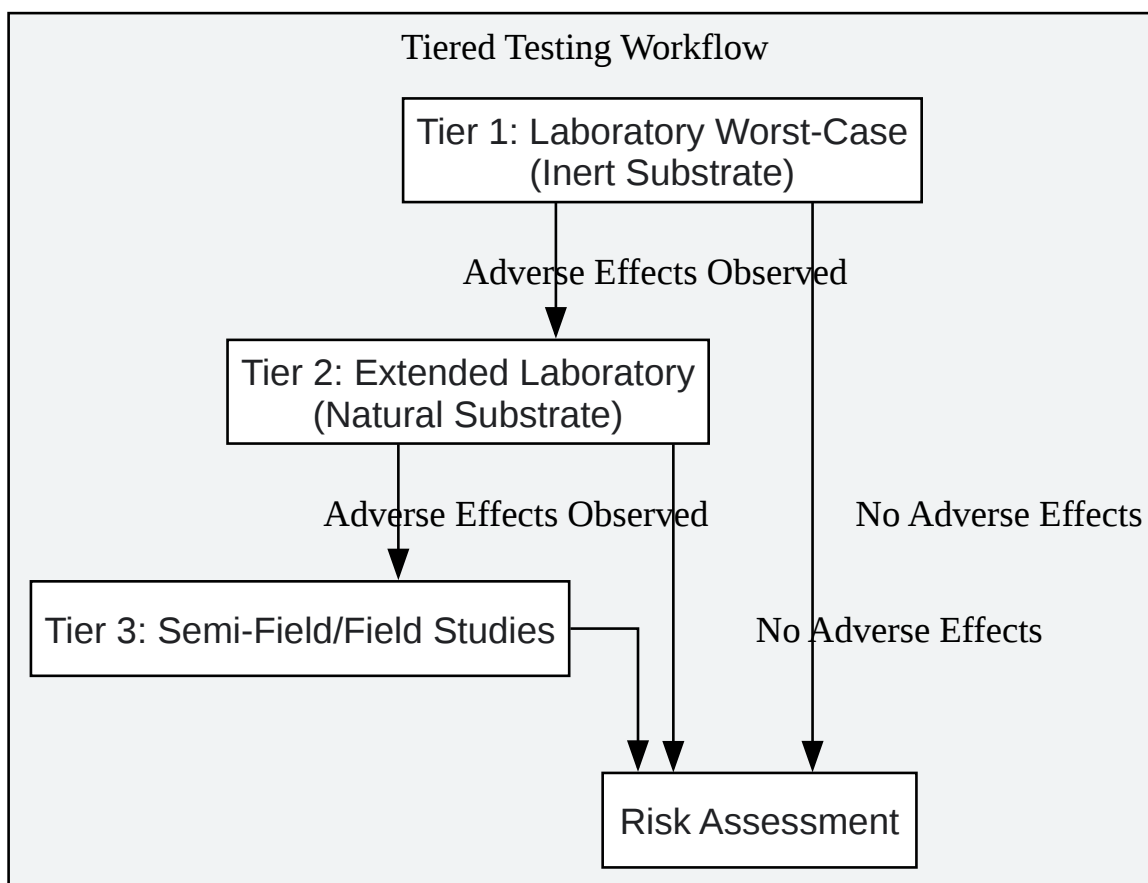
Acynonapyr Test Substance

For the purposes of this protocol, it is recommended to use a 20% Suspension Concentrate (SC) formulation of **Acynonapyr**, which is a common commercially available formulation.^[3] All test concentrations should be prepared from this formulation and expressed in terms of the active ingredient (a.i.).

Tiered Testing Approach

A tiered approach is recommended to systematically evaluate the potential risks of **Acynonapyr** to beneficial insects.^{[4][5][6]} This approach begins with worst-case laboratory studies (Tier 1) and progresses to more realistic, higher-tier studies only if adverse effects are observed in the initial tier.

- Tier 1: Worst-Case Laboratory Testing: These studies expose organisms to the test substance on an inert substrate (e.g., glass plates) under controlled laboratory conditions. The aim is to assess intrinsic toxicity.^{[5][7]}
- Tier 2: Extended Laboratory Testing: If significant effects are observed in Tier 1, testing progresses to more realistic substrates, such as plant leaves or soil, still under laboratory conditions. This tier also allows for the assessment of aged residues.^[8]
- Tier 3: Semi-Field and Field Studies: These higher-tier studies are conducted under more natural conditions (e.g., in cages on crops) to evaluate the effects of **Acynonapyr** on populations of beneficial insects in a more ecologically relevant setting. This protocol focuses on Tier 1 and Tier 2 methodologies.



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Caption: A diagram illustrating the tiered approach for evaluating the impact of **Acynonapyr** on beneficial insects.

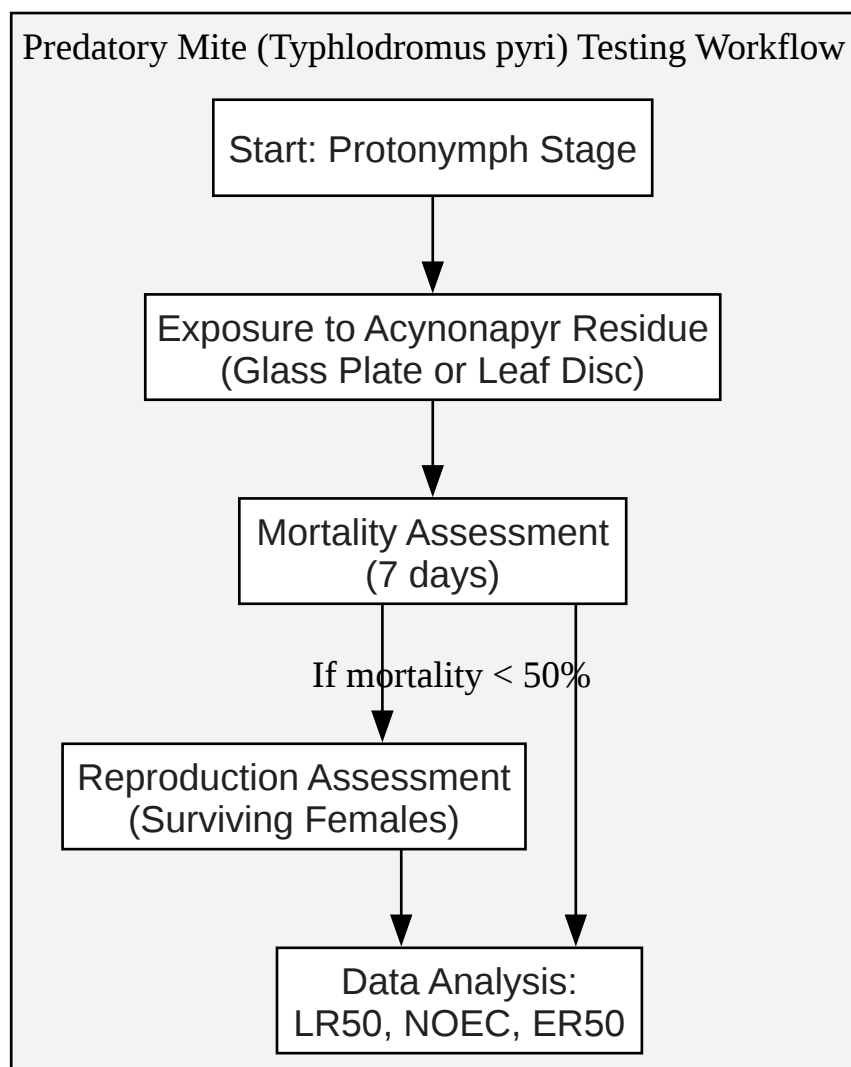
Experimental Protocols

This protocol outlines the evaluation of **Acynonapyr**'s impact on four key beneficial insect groups: predatory mites, parasitic wasps, ladybird beetles, and pollinators (honey bees).

Predatory Mite: *Typhlodromus pyri*

Typhlodromus pyri is a key predator of spider mites in many agricultural systems and is a standard test species for non-target arthropod testing.

Experimental Workflow



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Caption: Workflow for assessing the lethal and sublethal effects of **Acynonapyr** on the predatory mite *Typhlodromus pyri*.

Methodology

- Test Organisms: Protonymphs of *Typhlodromus pyri*.
- Test Substance Application: A 20% SC formulation of **Acynonapyr** will be applied to either glass plates (Tier 1) or bean leaf discs (Tier 2). Application rates should bracket the recommended field application rate. A water-treated control and a toxic reference standard (e.g., a known toxic insecticide) should be included.

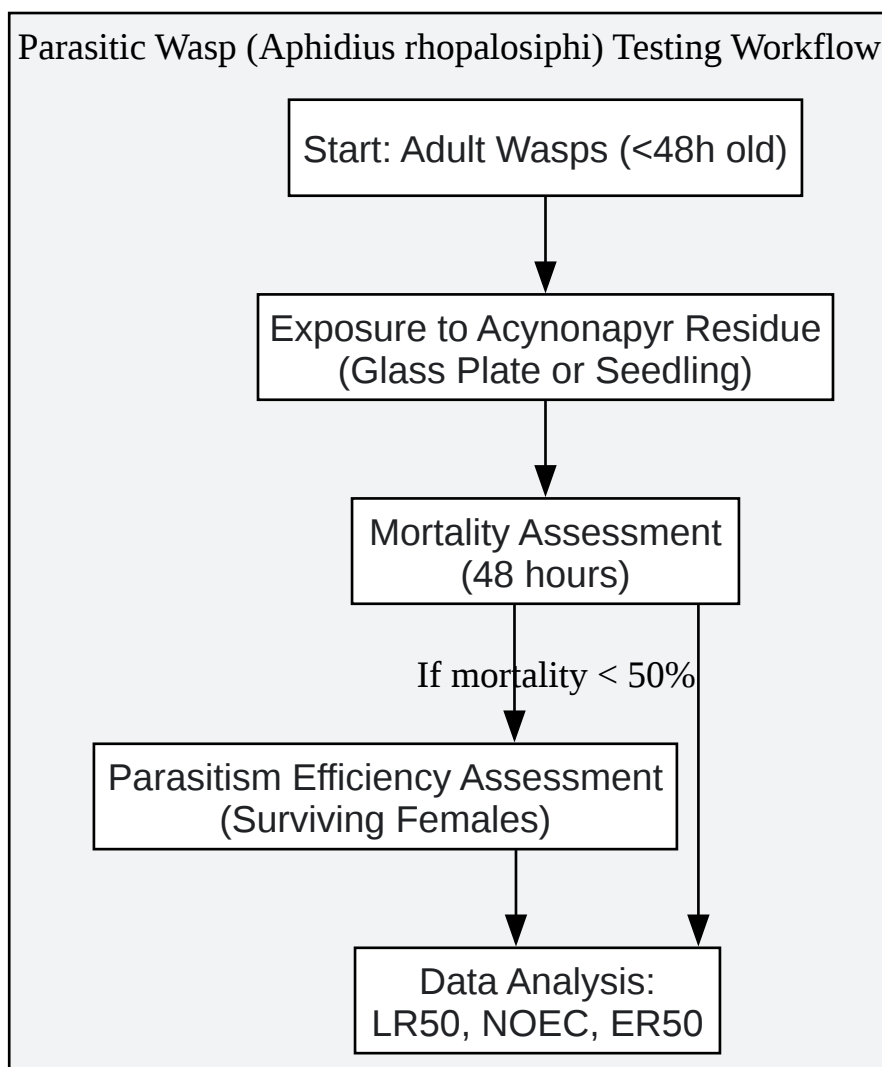
- Exposure: Mites are confined to the treated surfaces.
- Endpoints and Data Collection:
 - Acute Toxicity: Mortality is assessed at 24, 48, and 72 hours, and at 7 days. The Lethal Rate 50 (LR50) is calculated.
 - Sublethal Effects (Reproduction): Surviving females from treatments with less than 50% mortality are transferred to untreated surfaces with a food source (pollen) and allowed to lay eggs for a defined period (e.g., 7-10 days). The number of eggs per female per day is recorded. The Effect Rate 50 (ER50) for reproduction is calculated.[\[9\]](#)[\[10\]](#)
- Data Presentation:

Treatment (g a.i./ha)	Replicates (n)	Mortality (%) at 7 days	Fecundity (eggs/female/day)
Control (Water)	5		
Acynonapyr Rate 1	5		
Acynonapyr Rate 2	5		
Acynonapyr Rate 3	5		
Toxic Reference	5		

Parasitic Wasp: *Aphidius rhopalosiphi*

Aphidius rhopalosiphi is a common parasitoid of cereal aphids and a standard indicator species for pesticide side-effect testing.

Experimental Workflow



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Caption: Workflow for assessing the lethal and sublethal effects of **Acynonapyr** on the parasitic wasp *Aphidius rhopalosiphi*.

Methodology

- Test Organisms: Adult *Aphidius rhopalosiphi* (< 48 hours old).
- Test Substance Application: **Acynonapyr** (20% SC) is applied to glass plates (Tier 1) or barley seedlings (Tier 2).
- Exposure: Wasps are exposed to the dried residues for 48 hours.

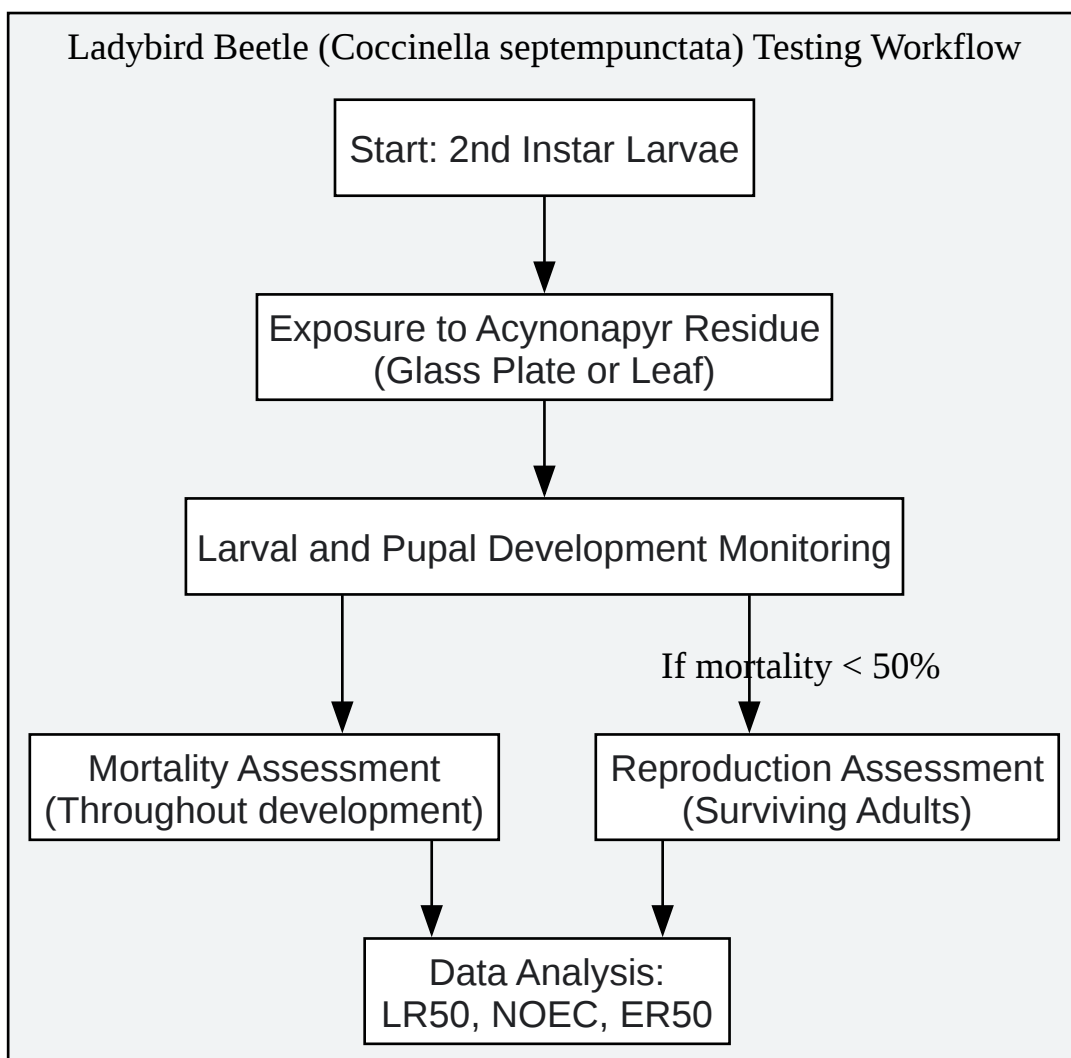
- Endpoints and Data Collection:
 - Acute Toxicity: Mortality is recorded at 2, 24, and 48 hours. The LR50 is calculated.
 - Sublethal Effects (Parasitism): Surviving females are individually transferred to untreated barley seedlings infested with a known number of aphids. After a 24-hour parasitism period, the female is removed. The number of parasitized aphids (mummies) is counted after 10-12 days. The ER50 for parasitism efficiency is determined.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Data Presentation:

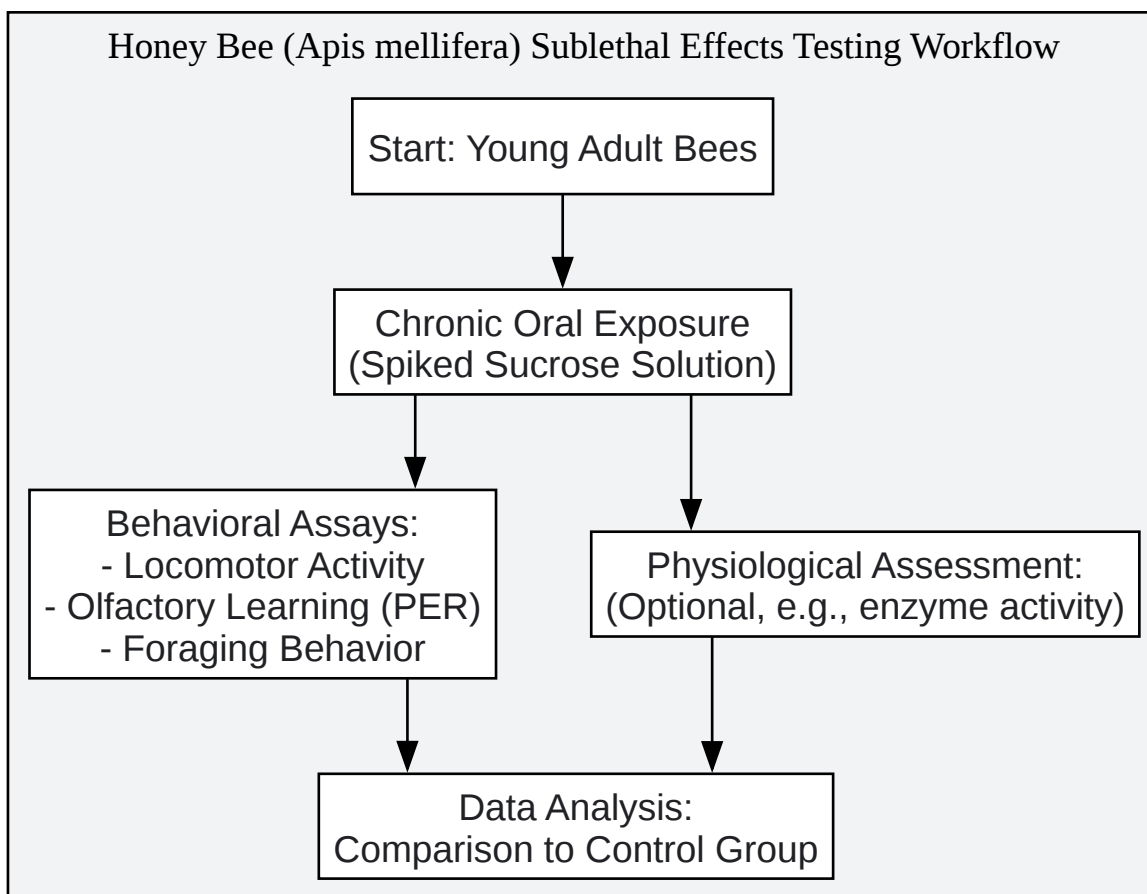
Treatment (g a.i./ha)	Replicates (n)	Mortality (%) at 48 hours	Parasitism Efficiency (mummies/female)
Control (Water)	5		
Acynonapyr Rate 1	5		
Acynonapyr Rate 2	5		
Acynonapyr Rate 3	5		
Toxic Reference	5		

Ladybird Beetle: *Coccinella septempunctata*

The seven-spotted ladybird beetle is a well-known predator of aphids and other soft-bodied insects.

Experimental Workflow





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